

Personal protective equipment for handling 1,2-Diaminoguanidine

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Compound of Interest

Compound Name: 1,2-Diaminoguanidine

Cat. No.: B1195052

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Essential Safety and Handling Guide for 1,2-Diaminoguanidine

This guide provides critical safety protocols and logistical information for the handling and disposal of **1,2-Diaminoguanidine**, tailored for research scientists and drug development professionals. Note that safety data sheets primarily refer to this compound as 1,3-Diaminoguanidine hydrochloride or N,N'-Diaminoguanidine monohydrochloride.

Hazard Identification and Personal Protective Equipment (PPE)

1,2-Diaminoguanidine is classified as a hazardous chemical, causing skin and serious eye irritation.^[1] It may also cause respiratory irritation.^{[2][3]} Some classifications indicate it may be harmful if swallowed, is suspected of causing genetic defects, and may cause cancer. Therefore, strict adherence to PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE) for Handling **1,2-Diaminoguanidine**

PPE Category	Item	Standard/Specification
Eye and Face Protection	Safety Goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166. [1] [4]
Face Shield	Recommended when there is a risk of splashing. [5]	
Skin Protection	Chemical-resistant Gloves	Inspected prior to use; disposable nitrile gloves are a common choice, but compatibility should be confirmed. [4] [5]
Protective Clothing	Long-sleeved lab coat or gown to prevent skin exposure. [1] [6]	
Full Body Protection	Consider coveralls ("bunny suits") for extensive handling. [7]	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. [1]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **1,2-Diaminoguanidine** to minimize exposure and ensure safety.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[\[4\]](#)
 - Verify that an eyewash station and safety shower are readily accessible.[\[1\]](#)

- Don all required PPE as outlined in Table 1 before handling the chemical.[2]

- Handling:

- Avoid the formation of dust and aerosols.[4]
- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2]
- Prevent contact with skin, eyes, and clothing.[1]
- Wash hands thoroughly after handling.[2]

- Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][2]
- Store under an inert atmosphere.[1][2]
- Keep away from heat, sparks, and flames.[1][2]

Emergency Procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[1][2]
- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[2][4]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek immediate medical attention.[1][4]

Disposal Plan

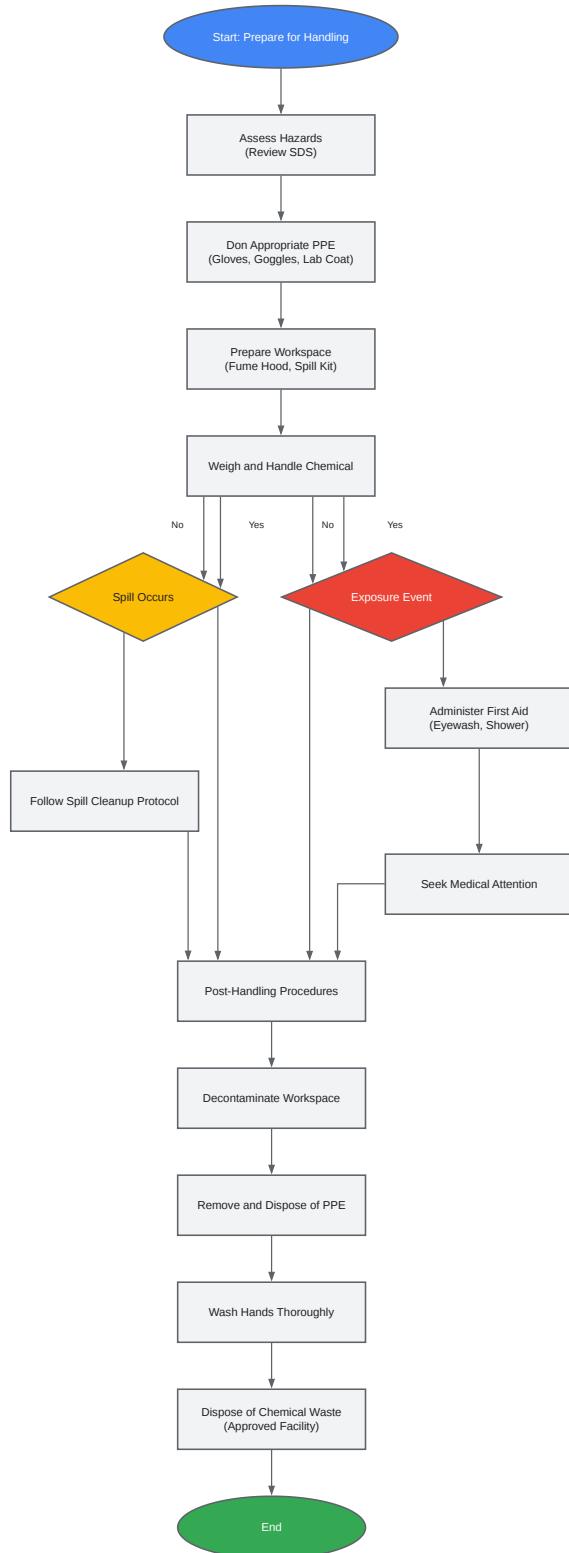
Proper disposal of **1,2-Diaminoguanidine** and its containers is essential to prevent environmental contamination and ensure safety.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect waste material in a suitable, closed, and properly labeled container for disposal.[[1](#)]
- Disposal Method:
 - Dispose of the contents and container at an approved waste disposal plant.[[2](#)] This material is considered hazardous waste.[[2](#)]
 - Do not allow the chemical to enter drains or be released into the environment.[[4](#)]
- Contaminated Packaging:
 - Contaminated packaging should be treated as hazardous waste and disposed of accordingly.[[4](#)]

Safe Handling Workflow Diagram

The following diagram illustrates the logical flow for the safe handling of **1,2-Diaminoguanidine**.

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Caption: Workflow for the safe handling of **1,2-Diaminoguanidine**.

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